

An In-depth Technical Guide to 3',5'-Dimethoxyisobutyrophenone: Synthesis, Characterization, and Properties

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Compound of Interest

Compound Name: 1-(3,5-Dimethoxyphenyl)-2-methyl-1-propanone

Cat. No.: B13905277

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This technical guide provides a comprehensive overview of 3',5'-dimethoxyisobutyrophenone, a ketone of interest in synthetic organic chemistry. Due to its limited commercial availability, this document focuses on the practical synthesis, purification, and characterization of this compound, providing researchers and drug development professionals with a foundational understanding of its properties and handling.

Chemical Identity and Physicochemical Properties

3',5'-Dimethoxyisobutyrophenone, systematically named 1-(3,5-dimethoxyphenyl)-2-methylpropan-1-one, is an aromatic ketone. While a specific CAS number for this compound is not readily found in major chemical databases, its properties can be reliably estimated based on its structure and comparison with analogous compounds.

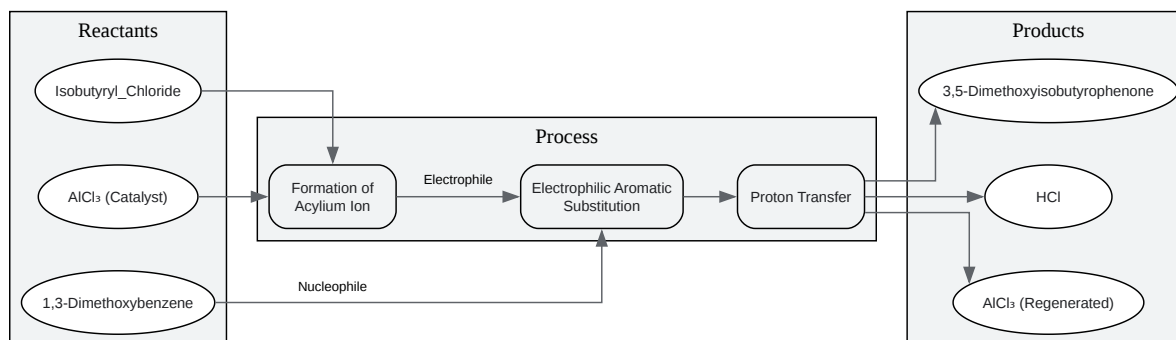
| Property | Value | Source |
|-------------------|--|---------------------------------|
| IUPAC Name | 1-(3,5-dimethoxyphenyl)-2-methylpropan-1-one | - |
| Molecular Formula | C ₁₂ H ₁₆ O ₃ | Calculated |
| Molecular Weight | 208.25 g/mol | Calculated |
| Appearance | Expected to be a colorless to pale yellow oil or low-melting solid | Analogy to similar compounds |
| Boiling Point | Estimated >280 °C | Analogy to similar compounds |
| Solubility | Expected to be soluble in organic solvents like DMSO, ethyl acetate, and dichloromethane | Analogy to similar compounds[1] |

Proposed Synthesis: Friedel-Crafts Acylation

The most direct and logical synthetic route to 3',5'-dimethoxyisobutyrophenone is the Friedel-Crafts acylation of 1,3-dimethoxybenzene with isobutyryl chloride, using a Lewis acid catalyst such as aluminum chloride (AlCl₃).^[2] The methoxy groups of 1,3-dimethoxybenzene are activating and direct the incoming acyl group to the ortho and para positions. In this case, acylation occurs at the 4-position, which is para to one methoxy group and ortho to the other.

Reaction Mechanism

The reaction proceeds via the formation of an acylium ion from isobutyryl chloride and aluminum chloride. This electrophile is then attacked by the electron-rich aromatic ring of 1,3-dimethoxybenzene to form a resonance-stabilized carbocation intermediate. Subsequent loss of a proton restores aromaticity and yields the desired product.



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Caption: Proposed synthesis of 3',5'-Dimethoxyisobutyrophenone.

Experimental Protocol

Materials:

- 1,3-Dimethoxybenzene
- Isobutyryl chloride
- Anhydrous aluminum chloride (AlCl₃)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

- Standard laboratory glassware

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous dichloromethane followed by anhydrous aluminum chloride.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add isobutyryl chloride to the stirred suspension.
- After the addition is complete, add a solution of 1,3-dimethoxybenzene in anhydrous dichloromethane dropwise, maintaining the temperature at 0 °C.
- Allow the reaction to stir at room temperature for 2-4 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, carefully quench the reaction by pouring it into a beaker of crushed ice and 1 M HCl.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient.

Spectroscopic Characterization (Predicted)

The identity and purity of the synthesized 3',5'-dimethoxyisobutyrophenone can be confirmed using various spectroscopic techniques. The following are the predicted spectral data based on its structure:

^1H NMR (400 MHz, CDCl_3):

- δ 7.0-7.2 (d, 2H): Aromatic protons ortho to the carbonyl group.
- δ 6.6-6.8 (t, 1H): Aromatic proton para to the carbonyl group.
- δ 3.8-3.9 (s, 6H): Methoxy protons.
- δ 3.4-3.6 (sept, 1H): Methine proton of the isobutyryl group.
- δ 1.1-1.3 (d, 6H): Methyl protons of the isobutyryl group.

^{13}C NMR (100 MHz, CDCl_3):

- δ ~200: Carbonyl carbon.
- δ ~160: Aromatic carbons attached to the methoxy groups.
- δ ~138: Aromatic carbon attached to the carbonyl group.
- δ ~106-108: Aromatic CH carbons.
- δ ~55: Methoxy carbons.
- δ ~35: Methine carbon of the isobutyryl group.
- δ ~18: Methyl carbons of the isobutyryl group.

Infrared (IR) Spectroscopy:

- ~2970 cm^{-1} : C-H stretching of the alkyl groups.
- ~1680 cm^{-1} : C=O stretching of the ketone.
- ~1600, 1470 cm^{-1} : C=C stretching of the aromatic ring.
- ~1200, 1050 cm^{-1} : C-O stretching of the methoxy groups.

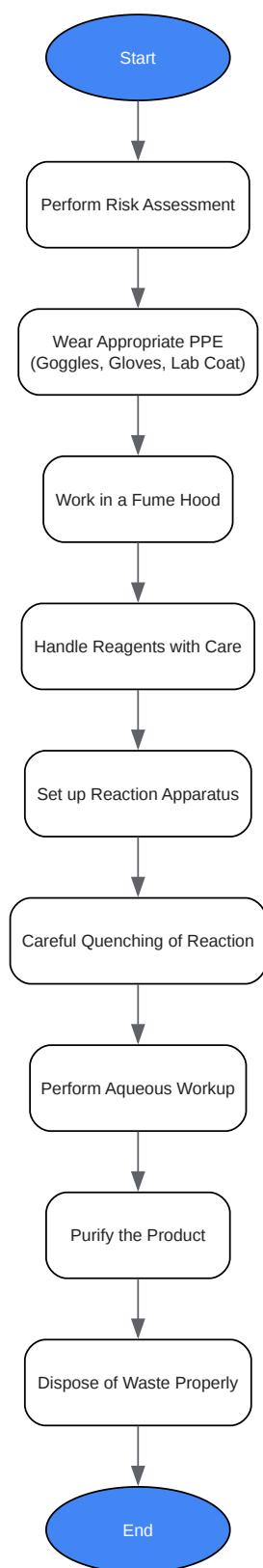
Mass Spectrometry (MS):

- m/z 208 (M⁺): Molecular ion peak.
- m/z 165: Fragment corresponding to the loss of the isopropyl group.
- m/z 137: Fragment corresponding to the dimethoxybenzoyl cation.

Safety and Handling

3',5'-Dimethoxyisobutyrophenone is expected to be a skin and eye irritant, similar to other aromatic ketones.[3] The reagents used in its synthesis, particularly aluminum chloride and isobutyryl chloride, are corrosive and react violently with water. Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All manipulations should be carried out in a well-ventilated fume hood.

Workflow for Safe Handling



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Caption: Safe handling workflow for the synthesis of 3',5'-Dimethoxyisobutyrophenone.

Conclusion

This technical guide provides a comprehensive framework for the synthesis, characterization, and safe handling of 3',5'-dimethoxyisobutyrophenone. While not a commonly available chemical, its synthesis via Friedel-Crafts acylation is straightforward. The predicted spectroscopic data herein should serve as a valuable reference for researchers working with this and related compounds.

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